

# "3-(Oxolan-2-yl)propanoic acid" molecular weight and formula

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## Compound of Interest

Compound Name: 3-(Oxolan-2-yl)propanoic acid

Cat. No.: B1331362

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## Technical Dossier: 3-(Oxolan-2-yl)propanoic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the fundamental physicochemical properties of **3-(Oxolan-2-yl)propanoic acid**, a heterocyclic compound of interest in various research and development applications. The data presented herein is compiled from verified chemical databases and suppliers.

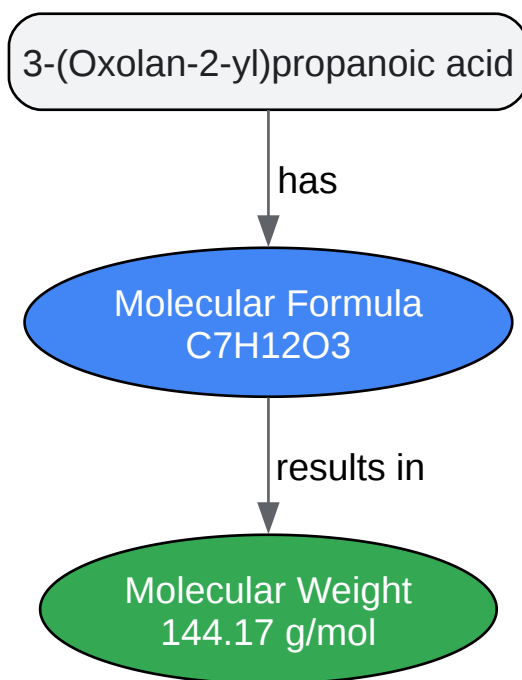
## Core Molecular Data

The fundamental molecular identifiers for **3-(Oxolan-2-yl)propanoic acid** are presented below. This data is crucial for analytical calculations, stoichiometric determinations, and regulatory submissions.

| Parameter           | Value                            |
|---------------------|----------------------------------|
| Molecular Formula   | C7H12O3[1][2][3][4]              |
| Molecular Weight    | 144.17 g/mol [1][3][4][5]        |
| IUPAC Name          | 3-(oxolan-2-yl)propanoic acid[1] |
| CAS Registry Number | 935-12-6[1][3][4]                |

## Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical structure, its elemental composition (molecular formula), and its resulting molar mass (molecular weight).



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Core properties of **3-(Oxolan-2-yl)propanoic acid**.

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## References

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